

2-(5-Bromothiophen-2-yl)ethylazanium in organic synthesis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(5-Bromothiophen-2-yl)ethylazanium

Cat. No.: B1609519

[Get Quote](#)

An In-Depth Guide to the Synthetic Utility of 2-(5-Bromothiophen-2-yl)ethylamine

Prepared by: Gemini, Senior Application Scientist

Introduction: A Versatile Heterocyclic Building Block

In the landscape of modern organic synthesis, the strategic use of functionalized heterocyclic scaffolds is paramount for the efficient construction of complex molecular architectures. Among these, 2-(5-Bromothiophen-2-yl)ethylamine, and its commonly used hydrochloride salt, emerges as a highly valuable and versatile building block. Its structure is strategically designed by nature and chemists alike: a thiophene ring, a cornerstone moiety in numerous pharmaceuticals and organic electronic materials, is equipped with two distinct functional handles.^{[1][2][3][4]} The bromine atom at the 5-position serves as a prime site for carbon-carbon bond formation via transition-metal-catalyzed cross-coupling reactions. Simultaneously, the ethylamine side chain provides a nucleophilic center for a vast array of transformations, including amidation, alkylation, and participation in cyclization reactions to build further heterocyclic systems.^{[5][6][7]}

This guide provides an in-depth exploration of the synthetic applications of 2-(5-Bromothiophen-2-yl)ethylamine. It is designed for researchers, scientists, and drug development professionals, offering not just protocols, but also the underlying strategic considerations for its use in the synthesis of novel compounds. We will delve into its pivotal role

in palladium-catalyzed cross-coupling reactions and the derivatization of its amine functional group, supported by detailed experimental procedures and mechanistic insights.

Physicochemical & Characterization Data

2-(5-Bromothiophen-2-yl)ethylamine is most frequently handled in its more stable hydrochloride salt form, which is an off-white solid. Understanding its fundamental properties is the first step in its successful application.

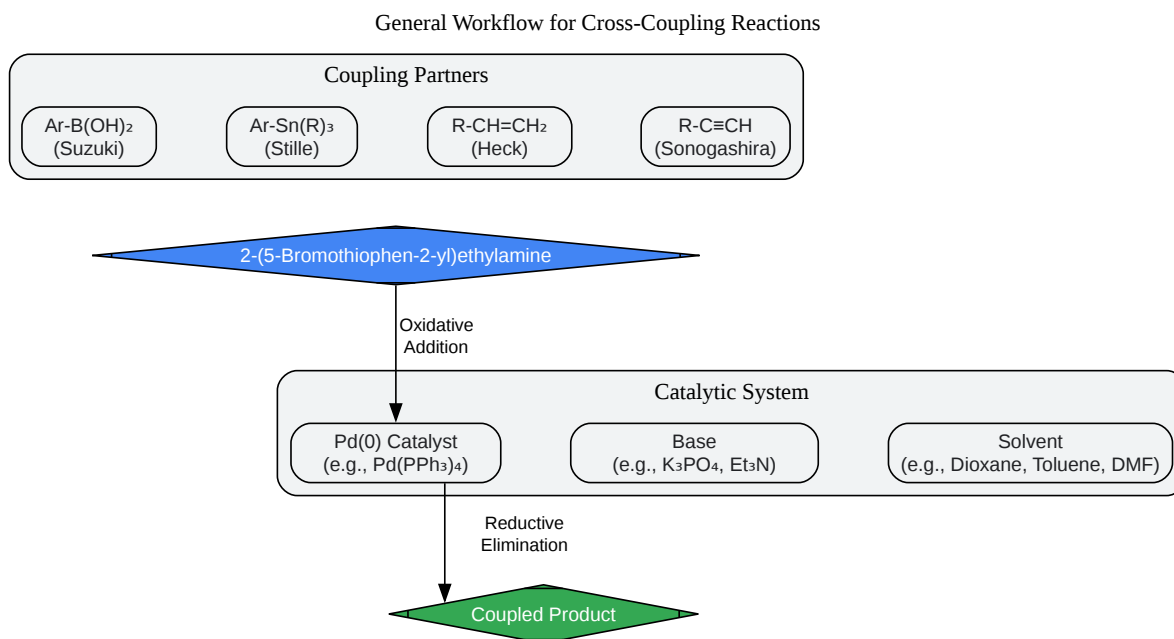
Property	Data	Source(s)
Compound Name	2-(5-Bromothiophen-2-yl)ethylamine hydrochloride	[8][9]
Synonym(s)	2-(5-bromo-2-thienyl)ethanamine hydrochloride	
CAS Number	86423-47-4	[8][9]
Molecular Formula	C ₆ H ₉ BrClNS	[9]
Molecular Weight	242.57 g/mol	[8]
Physical Form	Off-White Solid	
Purity (Typical)	≥96%	
MDL Number	MFCD07371481	[9]

Note: The free amine, 2-(5-Bromothiophen-2-yl)ethylamine, can be generated in situ or by neutralization of the hydrochloride salt with a suitable base.

PART 1: The Power of the C-Br Bond: Cross-Coupling Reactions

The C(sp²)-Br bond on the electron-rich thiophene ring is the molecule's most significant asset for skeletal elaboration. It readily participates in a variety of palladium-catalyzed cross-coupling reactions, allowing for the direct attachment of aryl, heteroaryl, vinyl, and alkynyl moieties. This

capability is foundational for constructing the biaryl and conjugated systems prevalent in medicinal chemistry and materials science.[10][11]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]

- 2. Modular Synthesis of Polymers Containing 2,5-di(thiophenyl)-N-arylpyrrole - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Modular Synthesis of Polymers Containing 2,5-di(thiophenyl)-N-arylpyrrole - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Evaluation of newly synthesized 2-(thiophen-2-yl)-1H-indole derivatives as anticancer agents against HCT-116 cell proliferation via cell cycle arrest and down regulation of miR-25 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. isca.me [isca.me]
- 6. Synthesis and antibacterial activity of N-[2-(5-bromothiophen-2-yl)-2-oxoethyl] and N-[(2-5-bromothiophen-2-yl)-2-oximinoethyl] derivatives of piperazinyl quinolones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. 2-(5-Bromo-thiophen-2-yl)-ethylamine hydrochloride - CAS:86423-47-4 - Sunway Pharm Ltd [3wpharm.com]
- 9. jwpharmlab.com [jwpharmlab.com]
- 10. Palladium(0) catalyzed Suzuki cross-coupling reaction of 2,5-dibromo-3-methylthiophene: selectivity, characterization, DFT studies and their biological evaluations - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Selective C-Arylation of 2,5-Dibromo-3-hexylthiophene via Suzuki Cross Coupling Reaction and Their Pharmacological Aspects - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-(5-Bromothiophen-2-yl)ethylazanium in organic synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1609519#2-5-bromothiophen-2-yl-ethylazanium-in-organic-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com